

# An In-depth Technical Guide to the Health and Safety of 2-Ethylstyrene

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## Compound of Interest

Compound Name: 2-Ethylstyrene

Cat. No.: B3423024

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This technical guide provides comprehensive health and safety information for **2-Ethylstyrene**, intended for researchers, scientists, and drug development professionals. It covers toxicological data, handling procedures, and emergency measures, presenting quantitative data in structured tables and detailing relevant experimental workflows.

## Section 1: Chemical Identification and Physical Properties

**2-Ethylstyrene**, also known as 1-ethenyl-2-ethylbenzene, is an aromatic hydrocarbon.<sup>[1][2]</sup> It is a colorless liquid that is insoluble in water.<sup>[3]</sup>

Table 1: Physical and Chemical Properties of **2-Ethylstyrene**

Property	Value	Source
Molecular Formula	C10H12	[1]
Molecular Weight	132.21 g/mol	[1]
Appearance	Colorless liquid	[3]
Density	0.912 g/mL	[1]
Boiling Point	187 °C (368.6 °F)	[1]
Melting Point	-76 °C (-104.8 °F)	[1]
Flash Point	58 °C (136 °F) (closed cup) (for 2-Methylstyrene)	[4]
Vapor Density	4.08 (Relative to Air)	[3]
Water Solubility	Insoluble	[3][5][6]
Autoignition Temperature	440 °C (824 °F) (for 2-Ethyltoluene)	[6]

## Section 2: Hazard Identification and Classification

**2-Ethylstyrene** is classified as a hazardous chemical.[7] It is a flammable liquid and vapor.[5][7][8][9] Exposure can cause irritation to the skin, eyes, and respiratory tract.[8][9] It is harmful if inhaled and may be fatal if swallowed and enters the airways due to aspiration risk.[5][7]

Table 2: GHS Hazard Classification for **2-Ethylstyrene** and Related Compounds

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[8][9]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[7][8][9]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[8]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[9]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways.[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[8][9]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.[8]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1 / 2	H372/H373: Causes damage to organs through prolonged or repeated exposure.[8]
Hazardous to the Aquatic Environment (Acute)	Category 2	H401: Toxic to aquatic life.
Hazardous to the Aquatic Environment (Chronic)	Category 3	H412: Harmful to aquatic life with long lasting effects.[8]

## Section 3: Toxicological Information

The primary routes of occupational exposure to styrene-like compounds are inhalation and dermal absorption.[10] Acute exposure can lead to central nervous system (CNS) depression, with symptoms including headache, dizziness, nausea, and fatigue.[10][11] It can also cause irritation to the mucous membranes of the nose and throat.[10] Chronic exposure may result in persistent CNS effects, including issues with concentration and memory.[10][11]

Table 3: Toxicological Data Summary (for related compounds)

Test	Species	Route	Value	Compound
LD50	Dermal	Rabbit	>5000 mg/kg	Ethylbenzene[8]
LC50	Inhalation	Rat	4000 ppm (4 hours)	Ethylbenzene

Note: Specific quantitative toxicological data for **2-Ethylstyrene** is limited in the provided results. Data for structurally similar compounds like ethylbenzene and styrene are often used for initial hazard assessment.

The National Toxicology Program (NTP) has listed styrene as "reasonably anticipated to be a human carcinogen" based on occupational studies showing increased risks for lymphohematopoietic cancers and evidence of lung tumors in animal studies.[12]

## Section 4: Exposure Controls and Personal Protection

To minimize exposure, work with **2-Ethylstyrene** should be conducted in a well-ventilated area, preferably under a chemical fume hood.[7][13] Use explosion-proof electrical, ventilating, and lighting equipment.[6][8]

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6][7]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6][7] Consult with the glove manufacturer to ensure compatibility.[13]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6][14] A risk assessment is necessary to determine the appropriate respirator type.[14]
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practice. [7][13] Wash hands thoroughly after handling, before breaks, and at the end of the workday. [8][13] Do not eat, drink, or smoke in work areas.[15]

Table 4: Occupational Exposure Limits (OELs) for Related Compounds

Organization	Compound	TWA	STEL/Ceiling
OSHA (PEL)	Styrene	100 ppm (8-hr)	200 ppm (15-min); 600 ppm (5-min peak) [11]
NIOSH (REL)	Styrene	50 ppm (10-hr)	100 ppm (15-min)[11]
ACGIH (TLV)	Styrene	20 ppm (8-hr)	40 ppm[11]
ACGIH (TLV)	Ethylbenzene	20 ppm (8-hr)	-
NIOSH (REL)	$\alpha$ -Methylstyrene	50 ppm (10-hr)	100 ppm (15-min)[14]

## Section 5: Fire and Explosion Hazard Data

**2-Ethylstyrene** is a flammable liquid and its vapors can form explosive mixtures with air.[7][16] Vapors are heavier than air and may travel to a source of ignition and flash back.[6] In a fire, containers may burst or explode if heated.[6][7][8]

Table 5: Fire and Flammability Data

Property	Value	Source
Flash Point	~115-129 °F (~46-54 °C)	[3]
Lower Explosive Limit (LEL)	1.9 %	[3]
Upper Explosive Limit (UEL)	6.1 %	[3]
Autoignition Temperature	1066 °F (574 °C)	[3]
Suitable Extinguishing Media	Water spray/mist, dry chemical, carbon dioxide (CO <sub>2</sub> ), or alcohol-resistant foam.[5][17]	
Hazardous Combustion Products	Carbon monoxide (CO) and carbon dioxide (CO <sub>2</sub> ).[6][8]	

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]  
Use water spray to cool fire-exposed containers.[7][8]

## Section 6: Handling, Storage, and Reactivity

Handling: Avoid contact with skin, eyes, and clothing, and avoid breathing vapors.[6][7] Keep away from heat, sparks, open flames, and other ignition sources.[6][8][9] Use only non-sparking tools and take precautionary measures against static discharge, including grounding and bonding containers and equipment.[6][7][8]

Storage: Store in a cool, dry, and well-ventilated place away from sources of ignition.[6][7] Keep containers tightly closed when not in use.[6][7][8] Recommended storage temperature is 2 - 8 °C.[13] The substance may polymerize if heated or exposed to light, which can be an explosion hazard.[4][18] Do not store under an inert atmosphere, as an inhibitor (like pTBC) requires oxygen to function effectively.[13][18]

Reactivity: **2-Ethylstyrene** is incompatible with strong oxidizing agents, strong acids, and peroxides.[7][8] It can oxidize readily in air to form unstable peroxides that may explode.[3]

## Section 7: First Aid Measures

Immediate medical attention is often required.[8] Ensure medical personnel are aware of the material involved and take precautions to protect themselves.[5]

- Inhalation: Move the exposed person to fresh air at once.[19][20] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[5][8][19] Get medical attention.[8][19]
- Skin Contact: Immediately take off all contaminated clothing.[8][9] Flush the skin with plenty of water for at least 15 minutes.[6][7][20][21] If irritation persists, seek medical attention.[6][7][8][19]
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5][6][7] Remove contact lenses if present and easy to do.[8][9][20] Get immediate medical attention.[5][7][8]
- Ingestion: Do NOT induce vomiting due to the risk of aspiration.[5][6][13] If vomiting occurs, keep the head low so that stomach content doesn't get into the lungs.[6] Clean the mouth

with water and drink plenty of water afterwards.[5][6][7] Call a physician or poison control center immediately.[6]

## Section 8: Accidental Release Measures

For a spill, immediately evacuate the area and eliminate all ignition sources.[8] Do not touch or walk through spilled material.[8]

- **Personal Precautions:** Wear appropriate personal protective equipment (PPE), including a respirator when ventilation is inadequate.[8]
- **Environmental Precautions:** Prevent the substance from entering drains, sewers, or waterways. Inform relevant authorities if environmental pollution occurs.[8]
- **Containment and Cleanup:** Stop the leak if it can be done without risk.[8] Absorb the spill with an inert, non-combustible material such as sand or earth, and place it in a suitable, closed container for disposal.[6][7][8] Use spark-proof tools for cleanup.[7][8]

## Section 9: Experimental Protocols

Detailed experimental protocols are not available in the summarized safety data sheets. However, a generalized protocol for a key toxicological study, such as an acute oral toxicity test (LD50), is described below based on standard methodologies like the OECD 423 guidelines.

Protocol: Acute Oral Toxicity Assessment (OECD 423 - Acute Toxic Class Method)

- **Objective:** To determine the acute oral toxicity of **2-Ethylstyrene** and classify it into a GHS toxicity category.
- **Animals:** Healthy, young adult rodents (typically female rats) are used. Animals are fasted prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. Dosing is performed in a stepwise procedure using defined dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Procedure:**

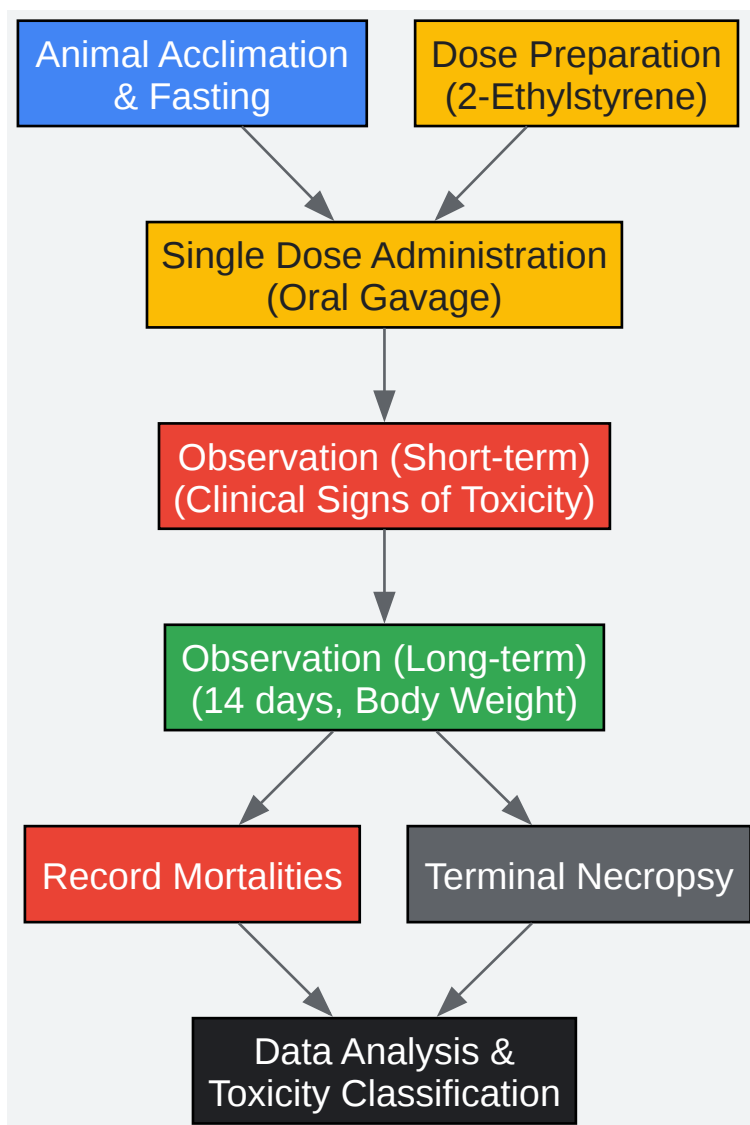
- A group of three animals is dosed at a starting level.
- The outcome (survival or death) determines the next step.
- If no mortality occurs, a higher dose is used in another group.
- If mortality occurs, the test is repeated at a lower dose level.
- Observation: Animals are observed for signs of toxicity shortly after dosing and periodically for up to 14 days. Observations include changes in skin, fur, eyes, and behavior, as well as measurement of body weight.
- Endpoint: The number of surviving and dead animals at each dose level is recorded. This data is used to classify the substance's toxicity rather than calculating a precise LD50 value. All animals are subjected to a gross necropsy at the end of the observation period.

## Section 10: Visualizations

The following diagrams illustrate key safety workflows and relationships.

Caption: Logical workflow for managing the hazards of **2-Ethylstyrene**.





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Caption: Experimental workflow for an acute oral toxicity (LD50) study.

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